

Gas-Phase UV/Vis Absorption of OBrO: A Technical Guide

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Compound of Interest		
Compound Name:	OBrO	
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This technical guide provides an in-depth overview of the gas-phase ultraviolet/visible (UV/vis) absorption characteristics of the bromine dioxide radical (**OBrO**). **OBrO** is an important intermediate in atmospheric chemistry, and its spectroscopic properties are crucial for its detection and for understanding its role in processes such as ozone depletion. This document summarizes key quantitative data, details experimental protocols for its study, and provides visualizations of the experimental workflow.

Core Quantitative Data

The UV/vis absorption spectrum of **OBrO** is characterized by a highly structured band system in the visible region, arising from the $C(2A2) \leftarrow X(2B1)$ electronic transition.[1][2] The key spectroscopic parameters and absorption cross-section data are summarized below.

Spectroscopic Constants of OBrO

The following table presents the vibrational constants for the ground ($\tilde{X}2B1$) and first electronically excited ($\tilde{C}2A2$) states of **OBrO**, as determined by Fourier Transform Spectroscopy at a resolution of 0.8 cm-1.[1]



State	Vibrational Mode	Wavenumber (cm-1)
Č2A2 (Excited State)	ω1 (symmetric stretch)	648.3 ± 1.9
ω2 (bending)	212.8 ± 1.2	
X̃2B1 (Ground State)	ω1 (symmetric stretch)	804.1 ± 0.8
ω2 (bending)	312.2 ± 0.5	

OBrO Absorption Cross-Sections

Reference absorption cross-sections for **OBrO** have been recorded at 298 K. The following table provides an estimate of the absorption cross-section in the visible spectral range.

Wavelength Range (nm)	Peak Absorption Cross-Section (cm2/molecule)
~385 - 645	Estimated to be on the order of 10-17

Note: The exact peak absorption cross-section values at specific wavelengths from the provided search results require further detailed analysis of the primary literature. The value provided is an order-of-magnitude estimate.

Experimental Protocols

The following sections detail the methodologies employed for the generation of gas-phase **OBrO** and its subsequent spectroscopic analysis.

Generation of Gas-Phase OBrO

A common method for producing gas-phase **OBrO** for spectroscopic studies involves a quiet electric discharge.[1][3]

Reactants:

- Ozone (O3)
- Bromine (Br2)



Procedure:

- A stream of ozone is passed through a silent electric discharge.
- The resulting gas mixture, containing atomic oxygen and excited oxygen molecules, is then reacted with molecular bromine.
- The reaction of ozone with bromine in the discharge produces the **OBrO** radical.
- The products are then passed into an absorption cell for spectroscopic analysis.

UV/Vis Absorption Spectroscopy

The absorption spectrum of the generated **OBrO** is then measured using a spectrometer. A high-resolution technique such as Fourier Transform Spectroscopy (FTS) is often employed.[1]

Apparatus:

- Light Source: A broadband light source covering the UV/vis range.
- Absorption Cell: A long-path absorption cell (e.g., 120 cm) is used to maximize the
 interaction between the light and the gas-phase sample.[1] The cell may be jacketed for
 temperature control.[1]
- Spectrometer: A continuous-scan Fourier Transform Spectrometer is used to record the spectrum at a high resolution (e.g., 0.8 cm-1).[1]
- Detector: A suitable detector for the UV/vis range.

Procedure:

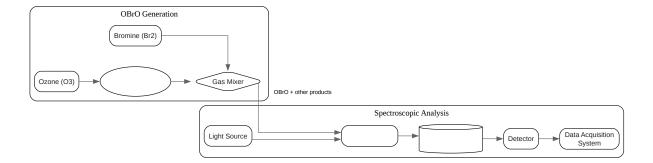
- A background spectrum is recorded with the absorption cell filled with a reference gas or evacuated.
- The gas mixture containing **OBrO** is flowed through the absorption cell.
- The absorption spectrum of the sample is recorded.

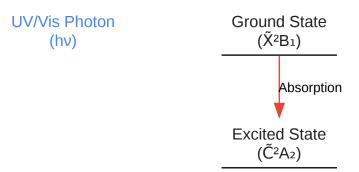


• The final absorption spectrum of **OBrO** is obtained by subtracting the background spectrum from the sample spectrum.

Visualizations

The following diagrams illustrate the experimental workflow and the electronic transition involved in the UV/vis absorption of **OBrO**.





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References

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- To cite this document: BenchChem. [Gas-Phase UV/Vis Absorption of OBrO: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1233476#gas-phase-obro-uv-vis-absorption]

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